

A Technical Guide to the Synthesis and Evaluation of Aminohexylgeldanamycin and Its Derivatives

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Compound of Interest

Compound Name: Aminohexylgeldanamycin

Cat. No.: B15602941

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This technical guide provides a comprehensive overview of the synthesis, biological evaluation, and mechanism of action of **Aminohexylgeldanamycin** (AHGDM) and its derivatives. These compounds are potent inhibitors of Heat Shock Protein 90 (Hsp90), a molecular chaperone that is a critical target in cancer therapy due to its role in stabilizing a wide range of oncoproteins. This document details the synthetic methodologies, quantitative biological data, and experimental protocols relevant to the research and development of these promising anticancer agents.

Introduction to Geldanamycin and its Derivatives

Geldanamycin is a naturally occurring benzoquinone ansamycin that binds to the N-terminal ATP-binding pocket of Hsp90, thereby inhibiting its chaperone function. This inhibition leads to the proteasomal degradation of Hsp90 client proteins, which are often

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